

An In-depth Technical Guide on 4-Bromo-2-(difluoromethyl)-thiophene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-2-(difluoromethyl)-thiophene

Cat. No.: B1273639

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This document provides essential chemical data for **4-Bromo-2-(difluoromethyl)-thiophene**, a compound of interest for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Chemical Properties

The fundamental molecular characteristics of **4-Bromo-2-(difluoromethyl)-thiophene** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Reference
Molecular Formula	C ₅ H ₃ BrF ₂ S	[1][2][3]
Molecular Weight	213.05 g/mol	[1]
Alternate Molecular Weight	213.04 g/mol	[2]
CAS Number	627526-93-6	[2]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of thiophene derivatives are extensive and application-specific. For methodologies related to compounds like **4-Bromo-2-**

(difluoromethyl)-thiophene, researchers typically refer to established procedures in synthetic organic chemistry literature. Key experimental techniques would include:

- Synthesis: Often involving halogenation and functional group interconversion on a thiophene scaffold. Specific routes can be found in chemical synthesis databases and peer-reviewed journals.
- Purification: Commonly achieved through column chromatography on silica gel, followed by recrystallization or distillation.
- Characterization:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR, ^{13}C NMR, and ^{19}F NMR to confirm the chemical structure and purity.
 - Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern, confirming the elemental composition.
 - Infrared (IR) Spectroscopy: To identify characteristic functional group vibrations.

Due to the proprietary and varied nature of specific experimental protocols, a generalized workflow is not provided. Researchers are advised to consult specialized chemical literature for detailed synthetic and analytical methods.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its elemental composition (molecular formula), and its calculated mass (molecular weight).



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Caption: Relationship between chemical identity, formula, and molecular weight.

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References

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